Solubility Profile of C.I. Reactive Black 31: A Technical Guide

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Compound of Interest

Compound Name:	*Reactive Black 31*
CAS No.:	*12731-63-4*
Cat. No.:	*B1172413*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of C.I. Reactive Black 31 in various solvents. The information is compiled from publicly available data sheets, industry publications, and international standards. This document is intended to serve as a valuable resource for professionals working with this dye in research, development, and various industrial applications.

Introduction to C.I. Reactive Black 31

C.I. Reactive Black 31 is a disazo reactive dye widely used in the textile industry for dyeing cellulosic fibers such as cotton and viscose.[1][2] Its popularity stems from its ability to form strong covalent bonds with the fiber, resulting in excellent wash fastness and a deep black shade.[3] The dye is a complex molecule, and its solubility is a critical parameter for its application in dyeing processes, as well as for its use in other fields such as ink formulations and as a biological stain.

Quantitative Solubility Data

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The solubility of C.I. Reactive Black 31 is influenced by the solvent, temperature, and the presence of electrolytes. The following table summarizes the available quantitative solubility data. It is important to note that specific quantitative data for many organic solvents is not readily available in the public domain.

Solvent	Temperature (°C)	Solubility (g/L)	Notes
Water	Not Specified	~80	From a safety data sheet for a reactive black dye.[4]
Water	30	100	[5][6]
Ethanol	Not Specified	Soluble	A qualitative description notes that it is "soluble in ethanol for purple".[7]
Methanol	Not Specified	Data not available	-
Dimethylformamide (DMF)	Not Specified	Data not available	-
Dimethyl Sulfoxide (DMSO)	Not Specified	Data not available	-

Experimental Protocol for Solubility Determination

The determination of the "application solubility" of water-soluble dyes like Reactive Black 31 is often performed according to the international standard ISO 105-Z07:1995.[8] This method is designed to determine the practical solubility limit of a dye under specific application conditions, rather than its absolute or thermodynamic solubility.

Principle

A series of solutions of the dye at known concentrations are prepared in the test solvent at a specified temperature. These solutions are then filtered under controlled conditions. The application solubility limit is identified as the highest concentration at which no dye residue is observed on the filter.[8]

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Apparatus

- Wide-mouthed Erlenmeyer flasks (500 ml)
- Thermostatically controlled heating bath with magnetic stirring capability
- Nutsch filter
- Vacuum filtration apparatus (suction bottle and pump)
- Filter paper (double layer)
- Stopwatch

Reagents

- C.I. Reactive Black 31 dye sample
- Solvent (e.g., Grade 3 distilled water according to ISO 3696)

Procedure

- Preparation of Dye Solutions: A series of dye solutions with increasing concentrations are prepared. For each concentration, a known mass of the dye is wetted with a small portion of the solvent at the desired test temperature (e.g., 40°C to 90°C) in an Erlenmeyer flask.[8] The remaining volume of the solvent is then added.
- Dissolution: The flask is placed in the heating bath and stirred for a defined period (e.g., 10 minutes) to ensure complete dissolution.[8]
- Filtration: The Nutsch filter is preheated to the test temperature. Two layers of filter paper are placed in the filter and wetted with the preheated solvent.[8] The dye solution is then filtered under a controlled vacuum (3 kPa to 4 kPa).[8] The time taken for the solution to pass through the filter is recorded.
- Evaluation: The filter papers are dried at room temperature and visually inspected for any dye residue. The application solubility limit is the highest concentration that does not leave a

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visible residue on the filter.[8] A sharp increase in the filtration time can also indicate that the solubility limit has been exceeded.[8]

Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps in determining the application solubility of Reactive Black 31 according to the ISO 105-Z07 standard.

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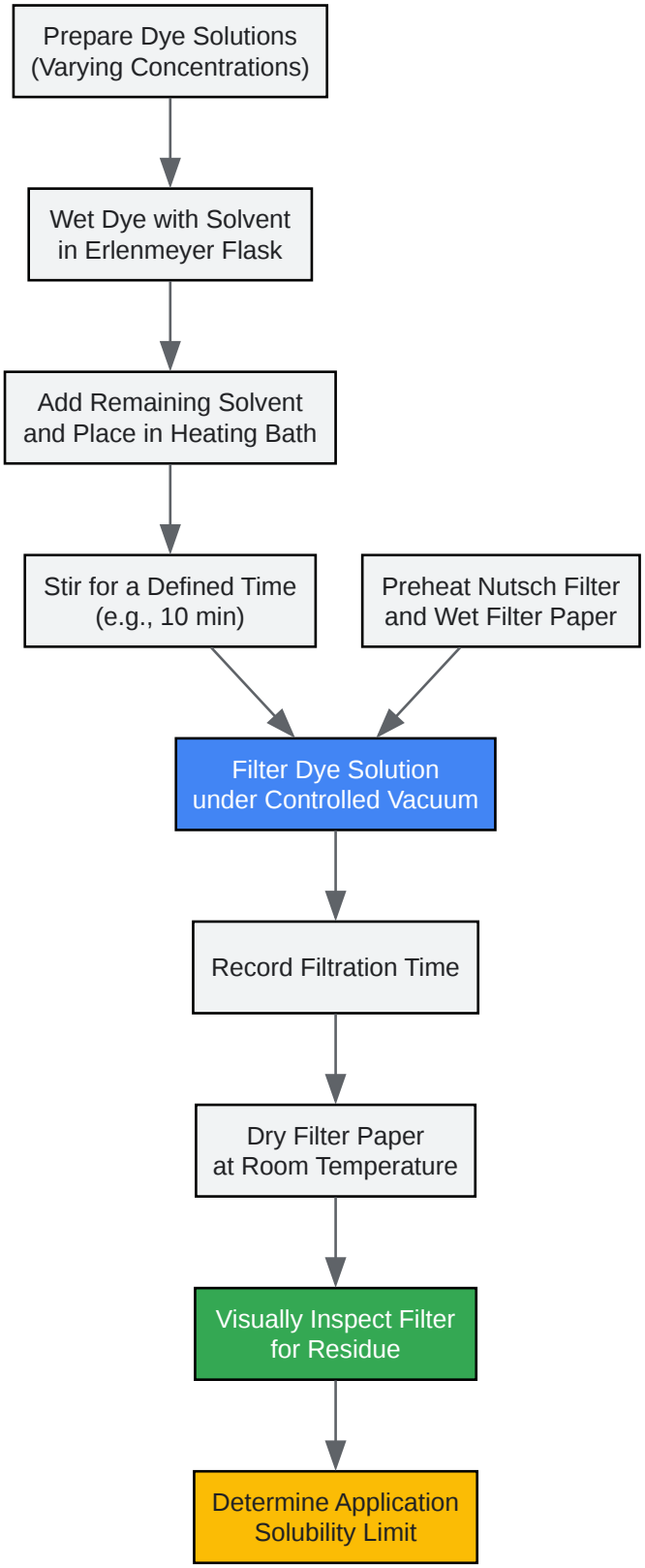

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Caption: Experimental workflow for determining the application solubility of Reactive Black 31.

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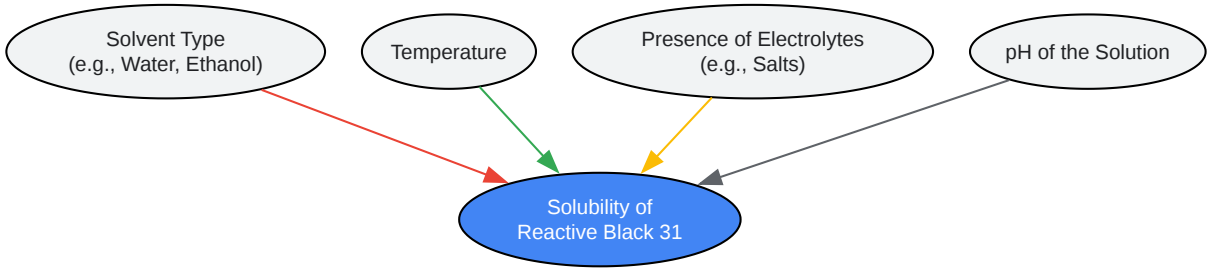
Factors Influencing Solubility

The solubility of Reactive Black 31 is not an intrinsic property but is influenced by several external factors. This diagram illustrates the relationship between these factors and the resulting solubility.



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Caption: Key factors influencing the solubility of Reactive Black 31.

Conclusion

This technical guide has summarized the available information on the solubility of C.I. Reactive Black 31. While quantitative data is available for water, there is a lack of specific solubility values for many common organic solvents in the public literature. The provided experimental protocol, based on the ISO 105-Z07 standard, offers a standardized method for determining the application solubility, which is crucial for the effective use of this dye. Further research is warranted to establish a more comprehensive solubility profile of Reactive Black 31 in a wider range of organic solvents.

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